

# 2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid

Cat. No.: B596723

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## An In-depth Technical Guide to 2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic Acid

This technical guide provides a comprehensive overview of **2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid**, a key intermediate in the synthesis of the targeted anti-cancer therapeutic, Alectinib.<sup>[1][2]</sup> The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Chemical and Physical Properties

**2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid** is an organic compound with the following key properties:

Property	Value	Source(s)
CAS Number	1256584-73-2	[1][3][4]
Molecular Formula	C12H15IO2	[3][4]
Molecular Weight	318.15 g/mol	[3]
Boiling Point	369.6 ± 27.0 °C	[3]
Density	1.547 ± 0.06 g/cm <sup>3</sup>	[3]
pKa	4.32 ± 0.11	[3]
Purity	>98% to ≥99%+	[1][3][4]
Synonyms	4-Ethyl-3-iodo- $\alpha,\alpha$ -dimethylbenzeneacetic acid, 2-(3-Iodo-4-ethylphenyl)-2-methylpropionic acid	[1][3]

## Application in Pharmaceutical Synthesis

The primary application of this compound is as a crucial intermediate in the manufacturing of Alectinib.[1][2] Alectinib is a highly selective and potent inhibitor of anaplastic lymphoma kinase (ALK), a tyrosine kinase involved in the development and progression of certain types of non-small cell lung cancer (NSCLC).[2] The synthesis of Alectinib involves the use of **2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid** to construct a key part of the final drug molecule.[5][6] Beyond Alectinib, it is also noted as an intermediate for other anti-tumor drugs such as erlotinib and neratinib hydrochloride.[1]

## Material Safety and Handling

A complete Material Safety Data Sheet (MSDS) for this compound should be obtained from the supplier. However, based on available information, the following handling and storage guidelines are recommended:

- Storage: Keep in a dark place, sealed in a dry, well-ventilated area.[7] Recommended storage temperature is between 2-8°C.[7]

- Handling: Use personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[8] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8] Do not eat, drink, or smoke when using this product.[8]
- First Aid (IF SWALLOWED): Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[8]
- First Aid (IF ON SKIN): Wash with plenty of water and soap.[8]
- First Aid (IF INHALED): Remove person to fresh air and keep comfortable for breathing.[8]
- First Aid (IF IN EYES): Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing.[8]

## Experimental Protocols: Synthesis of 2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid

Several synthetic routes to **2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid** have been described. One common method involves the iodination of 2-(4-ethylphenyl)-2-methylpropanoic acid.

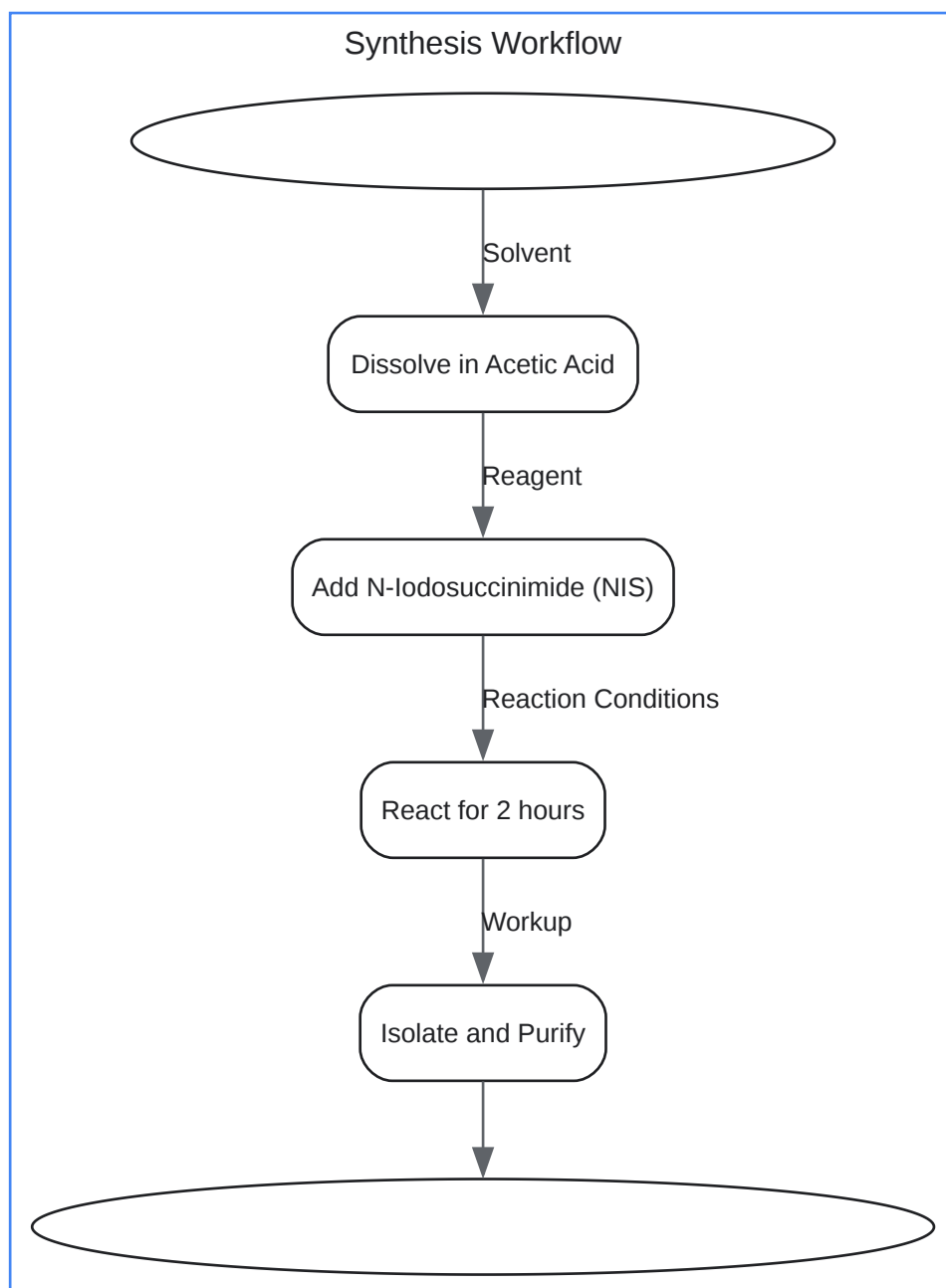
### Method 1: Iodination with N-Iodosuccinimide

This protocol is adapted from documented laboratory procedures.[1]

- Reactants:
  - 2-(4-Ethylphenyl)-2-methylpropanoic acid
  - N-Iodosuccinimide (NIS)
  - Acetic acid (solvent)
- Procedure:
  - Dissolve 2-(4-Ethylphenyl)-2-methylpropanoic acid in acetic acid in a suitable reaction vessel.

- Add N-Iodosuccinimide to the solution.
- Stir the reaction mixture for approximately 2 hours.
- Monitor the reaction progress by a suitable analytical method (e.g., TLC or HPLC).
- Upon completion, the product can be isolated and purified using standard techniques such as extraction and crystallization.

A visual representation of this synthetic workflow is provided below.



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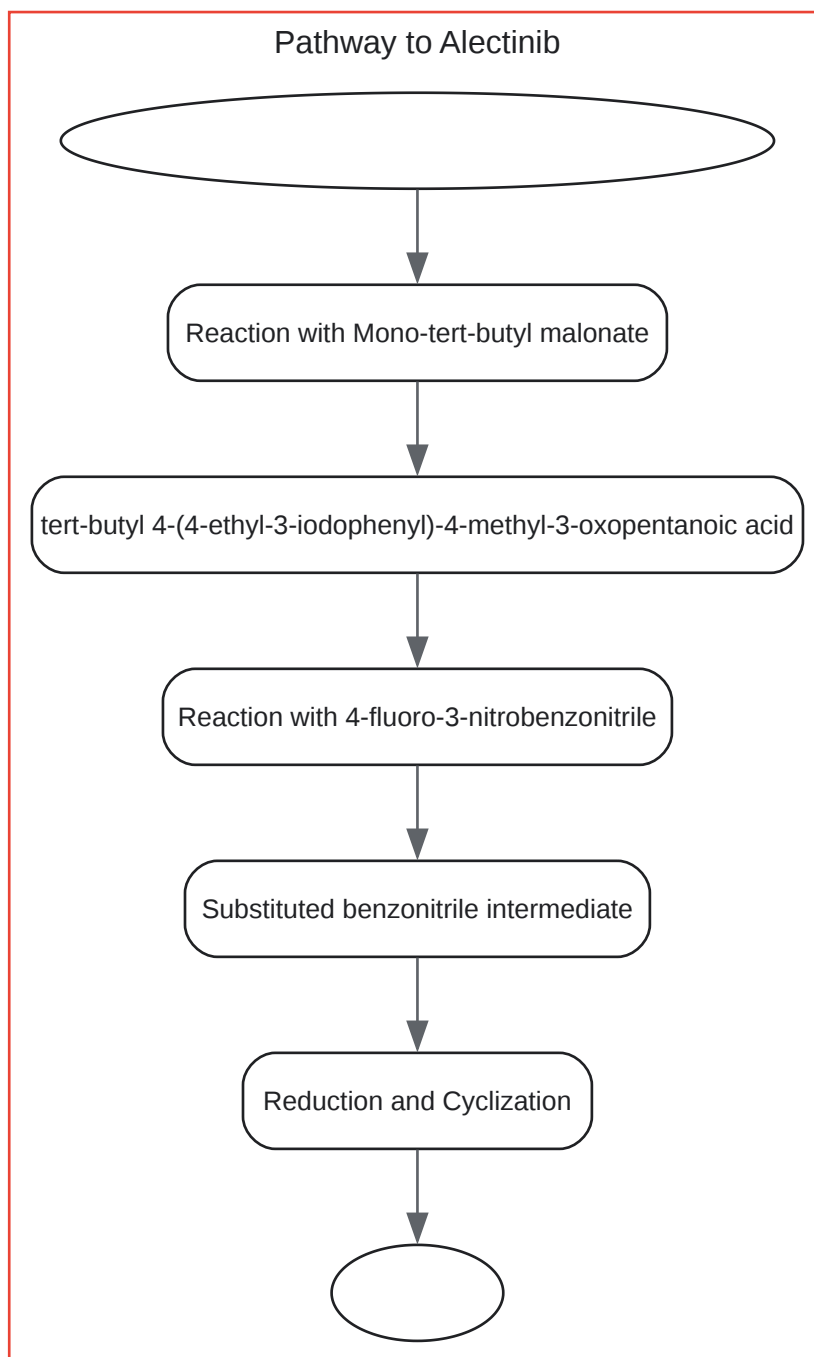
Caption: Synthetic workflow for **2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid**.

## Role in Alectinib Synthesis

The conversion of **2-(4-Ethyl-3-iodophenyl)-2-methylpropanoic acid** to Alectinib involves a multi-step process. A patent describes a process where it is reacted with Mono-tert-butyl

malonate, followed by subsequent reactions to form the core structure of Alectinib.<sup>[5]</sup>

A simplified logical flow of this multi-step synthesis is illustrated below.



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Caption: Simplified pathway from the intermediate to Alectinib.

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